

Decoding the Certificate of Analysis for Chloramphenicol-d4: A Technical Guide

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For researchers, scientists, and professionals in drug development, the Certificate of Analysis (CoA) for a deuterated standard like **Chloramphenicol-d4** is a critical document that guarantees its identity, purity, and suitability for use in quantitative analyses. This guide provides an in-depth explanation of a typical CoA for **Chloramphenicol-d4**, detailing the analytical methods used and the significance of the data presented.

Understanding the Core Data

A Certificate of Analysis for **Chloramphenicol-d4** provides a summary of the analytical tests performed to confirm the quality of a specific batch. Below is a table summarizing the key quantitative data typically found on a CoA.



Test	Specification	Result	Method
Identity	Conforms to structure	Conforms	¹ H-NMR, Mass Spec
Purity (HPLC)	≥98.0%	99.5%	HPLC-UV
Isotopic Purity	≥98% atom %D	99.2% atom %D	Mass Spec
Residual Solvents	Meets USP <467>	Conforms	GC-HS
Loss on Drying	≤1.0%	0.2%	Gravimetric
Assay (as is)	Report Result	99.3%	HPLC-UV (Corrected for Purity and Volatiles)

Experimental Protocols in Detail

The reliability of the data presented on a CoA is directly linked to the rigor of the experimental methods employed. Here are the detailed methodologies for the key experiments cited.

Identity Confirmation: ¹H-NMR and Mass Spectrometry

- Nuclear Magnetic Resonance (¹H-NMR) Spectroscopy: A solution of **Chloramphenicol-d4** is prepared in a deuterated solvent (e.g., DMSO-d₆). The ¹H-NMR spectrum is acquired on a high-field NMR spectrometer (e.g., 400 MHz). The resulting spectrum is compared to a reference spectrum of a non-deuterated chloramphenicol standard. The absence of signals corresponding to the deuterated positions in the **Chloramphenicol-d4** spectrum confirms the location of the deuterium labels. The remaining proton signals should match the chemical shifts and splitting patterns of the corresponding protons in the non-deuterated standard.
- Mass Spectrometry (MS): The sample is introduced into a mass spectrometer, typically using
 electrospray ionization (ESI). For Chloramphenicol-d4, the mass spectrum will show a
 molecular ion peak corresponding to the mass of the deuterated molecule. The observed
 mass-to-charge ratio (m/z) is compared to the theoretical exact mass of Chloramphenicold4 to confirm its identity.



Purity Determination: High-Performance Liquid Chromatography (HPLC)

A reversed-phase HPLC method with UV detection is commonly used.

- Chromatographic Conditions:
 - Column: C18, 5 μm, 4.6 x 150 mm
 - Mobile Phase: A gradient of acetonitrile and water (often with a small amount of acid like formic acid).
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30 °C
 - Detection Wavelength: 278 nm
 - Injection Volume: 10 μL
- Procedure: A standard solution of Chloramphenicol-d4 is prepared in the mobile phase.
 The sample is injected into the HPLC system, and the chromatogram is recorded. The area of the main peak corresponding to Chloramphenicol-d4 is compared to the total area of all peaks in the chromatogram to calculate the purity.

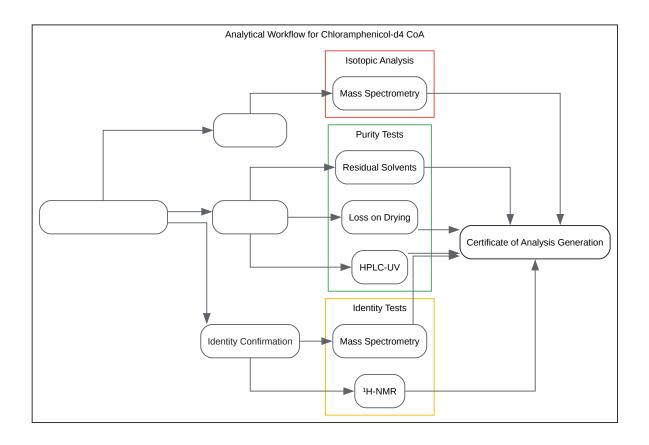
Isotopic Purity Assessment: Mass Spectrometry

The same mass spectrometry data acquired for identity confirmation can be used to determine the isotopic purity. The relative intensities of the molecular ion peaks corresponding to the deuterated (d4) and non-deuterated (d0) forms of chloramphenicol are measured. The isotopic purity is calculated as the percentage of the d4 isotopologue relative to the sum of all detected isotopologues.

Visualizing Workflows and Pathways

To better illustrate the processes involved in the analysis and the mechanism of action of chloramphenical, the following diagrams are provided.



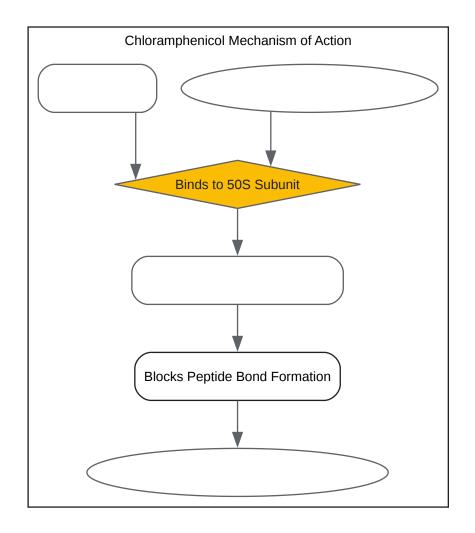


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Analytical workflow for generating a Certificate of Analysis.

Chloramphenicol functions by inhibiting bacterial protein synthesis.[1][2] The following diagram illustrates this mechanism of action.





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Mechanism of action of Chloramphenicol.

This technical guide provides a comprehensive overview of the key components of a Certificate of Analysis for **Chloramphenicol-d4**. By understanding the data presented and the methodologies used, researchers can confidently use this material in their analytical applications.

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